

An In-depth Technical Guide to Ethyl 2-(chlorosulfonyl)acetate

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Compound of Interest

Compound Name: **Ethyl 2-(chlorosulfonyl)acetate**

Cat. No.: **B1357092**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, nomenclature, properties, synthesis, and reactivity of **Ethyl 2-(chlorosulfonyl)acetate**. This information is intended to support researchers and professionals in the fields of chemical synthesis and drug development.

Chemical Structure and Nomenclature

Ethyl 2-(chlorosulfonyl)acetate is a reactive chemical intermediate. Its structure consists of an ethyl acetate backbone with a chlorosulfonyl group attached to the alpha-carbon.

IUPAC Name: **ethyl 2-(chlorosulfonyl)acetate**

Structure:

Molecular Formula: C₄H₇ClO₄S^[1][²]

SMILES Code: O=C(OCC)CS(=O)(Cl)=O

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 2-(chlorosulfonyl)acetate** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	55896-93-0	[1] [2]
Molecular Weight	186.61 g/mol	[1] [2]
Appearance	Colorless liquid	[3]
Boiling Point	117-118 °C	[1] [2]
Melting Point	16.2 °C	[1] [2]
Density	1.049 g/mL at 25 °C	[1] [2]
Refractive Index (n ₂₀ /D)	1.371	[1] [2]
Storage Temperature	2-8°C, under inert atmosphere	

Spectral Data

Detailed spectral data for **Ethyl 2-(chlorosulfonyl)acetate** is not readily available in the public domain. However, based on the structure, the following characteristic spectral features can be anticipated:

Spectroscopy	Expected Features
¹ H NMR	Signals corresponding to the ethyl group (a triplet and a quartet) and a singlet for the methylene group adjacent to the sulfonyl chloride.
¹³ C NMR	Resonances for the carbonyl carbon, the two carbons of the ethyl group, and the methylene carbon.
IR Spectroscopy	Strong absorption bands for the carbonyl (C=O) group, and the S=O stretches of the sulfonyl chloride group.
Mass Spectrometry	A molecular ion peak and fragmentation patterns corresponding to the loss of ethoxy, chlorosulfonyl, and other fragments.

Note: The absence of publicly available, experimentally verified spectral data necessitates analysis upon synthesis or acquisition.

Synthesis of Ethyl 2-(chlorosulfonyl)acetate

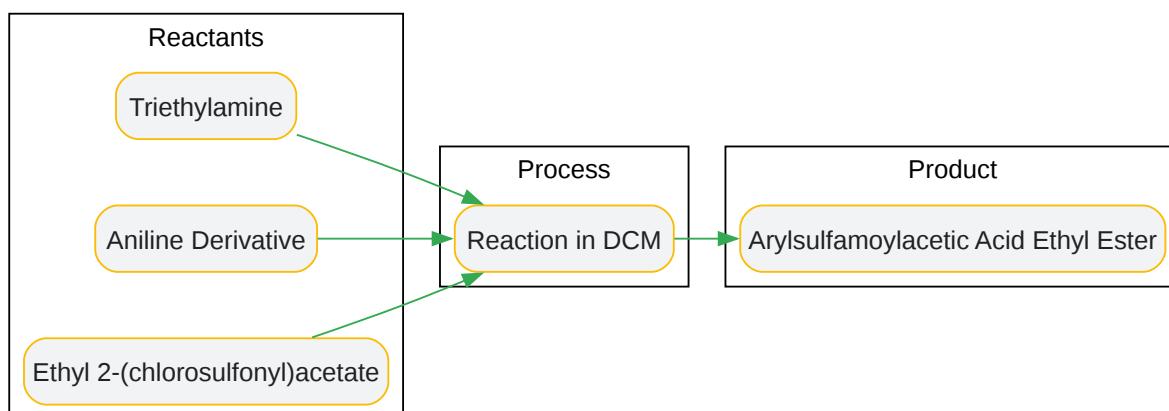
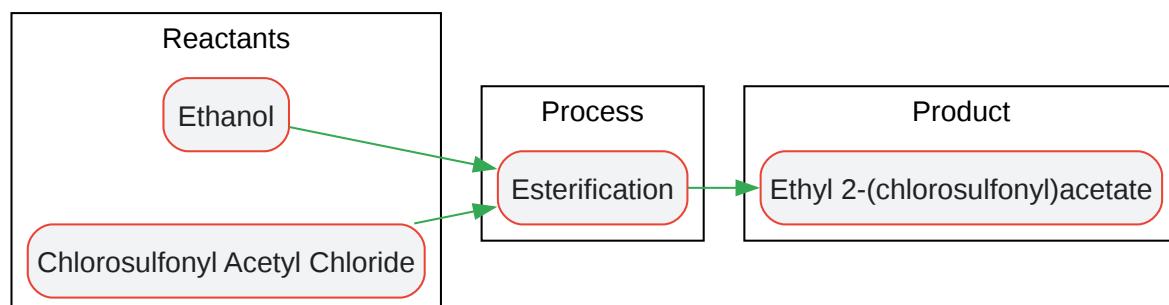
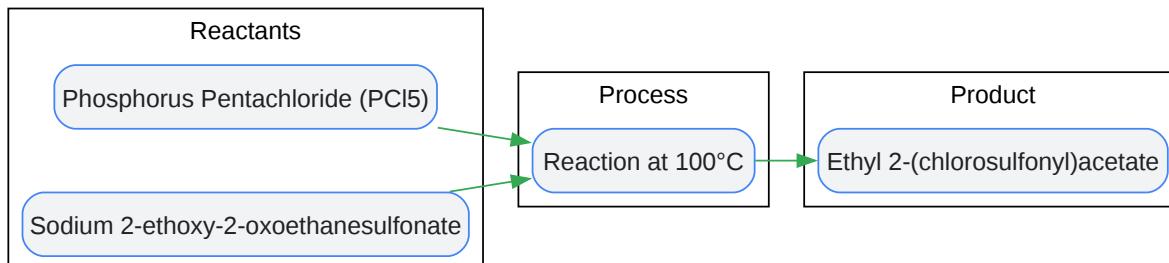
Two primary synthetic routes for **Ethyl 2-(chlorosulfonyl)acetate** have been reported.

This method involves the reaction of sodium 2-ethoxy-2-oxoethanesulfonate with a chlorinating agent like phosphorus pentachloride.

Experimental Protocol (General Overview):

A detailed, step-by-step experimental protocol for this specific reaction is not available in the reviewed literature. However, a general procedure would involve the following steps:

- Reaction Setup: In a reaction vessel equipped with a stirrer and a reflux condenser, sodium 2-ethoxy-2-oxoethanesulfonate is suspended in an inert solvent.
- Addition of Chlorinating Agent: Phosphorus pentachloride (PCl_5) is added portion-wise to the suspension at a controlled temperature, typically around 100 °C.
- Reaction: The reaction mixture is heated for a specified period to ensure complete conversion.
- Workup: After cooling, the reaction mixture is carefully treated to remove excess chlorinating agent and byproducts. This may involve quenching with ice water and extraction with a suitable organic solvent.
- Purification: The crude product is purified by distillation under reduced pressure to yield **Ethyl 2-(chlorosulfonyl)acetate**.



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References

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